

DPNI-GABA solubility and preparation of stock solutions

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DPNI-GABA

Cat. No.: B15621053

[Get Quote](#)

DPNI-GABA Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and preparation of stock solutions for **DPNI-GABA**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **DPNI-GABA**?

A1: **DPNI-GABA** is highly water-soluble.^[1] For optimal dissolution, it is recommended to use water, with gentle warming if necessary, to prepare stock solutions up to 2 mM.^[1] For experimental use, **DPNI-GABA** can also be directly dissolved in the extracellular solution at the desired final concentration, such as 1 mM.^[2]

Q2: I am having trouble dissolving **DPNI-GABA** in water. What should I do?

A2: If you encounter solubility issues, gentle warming of the solution can aid in dissolution.^[1] Ensure you are not exceeding a concentration of 2 mM when using only water. For higher concentrations, further optimization of the solvent may be required, though this is not

commonly reported. It is also crucial to use the batch-specific molecular weight provided on the product vial for accurate concentration calculations.

Q3: What is the recommended storage condition for **DPNI-GABA** stock solutions?

A3: Solid **DPNI-GABA** should be stored at -20°C.[3] While specific stability data for **DPNI-GABA** in solution is not readily available, general best practices for similar compounds suggest that stock solutions should also be stored at -20°C. For long-term storage, it is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.

Q4: Is **DPNI-GABA** light sensitive?

A4: As a "caged" compound designed for photo-release, **DPNI-GABA** is inherently light-sensitive. Stock solutions and experimental preparations should be protected from light to prevent premature uncaging of GABA.

Quantitative Data Summary

The following table summarizes the key quantitative information for **DPNI-GABA**.

Parameter	Value	Source
Molecular Weight	499.3 g/mol	[3]
Solubility in Water	Up to 2 mM (with gentle warming)	[1]
Recommended Storage	-20°C (solid and stock solutions)	[3]

Experimental Protocols

Preparation of a 10 mM DPNI-GABA Stock Solution

Materials:

- **DPNI-GABA** powder
- Nuclease-free water

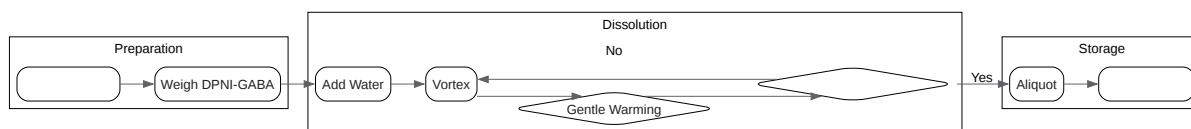
- Vortex mixer
- Water bath or heating block
- Sterile microcentrifuge tubes

Methodology:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, use the following calculation:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 499.3 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 4.993 \text{ mg}$
- Weigh the **DPNI-GABA**: Carefully weigh out the calculated amount of **DPNI-GABA** powder.
- Dissolution:
 - Add the **DPNI-GABA** powder to a sterile microcentrifuge tube.
 - Add the appropriate volume of nuclease-free water (e.g., 1 mL for a 10 mM solution).
 - Vortex the solution thoroughly.
 - If the compound does not fully dissolve, gently warm the solution (e.g., in a 37°C water bath) for short intervals, vortexing in between, until it is fully dissolved.
- Storage:
 - Store the stock solution at -20°C, protected from light.
 - For frequent use, it is recommended to prepare smaller aliquots to minimize freeze-thaw cycles.

Visualizations

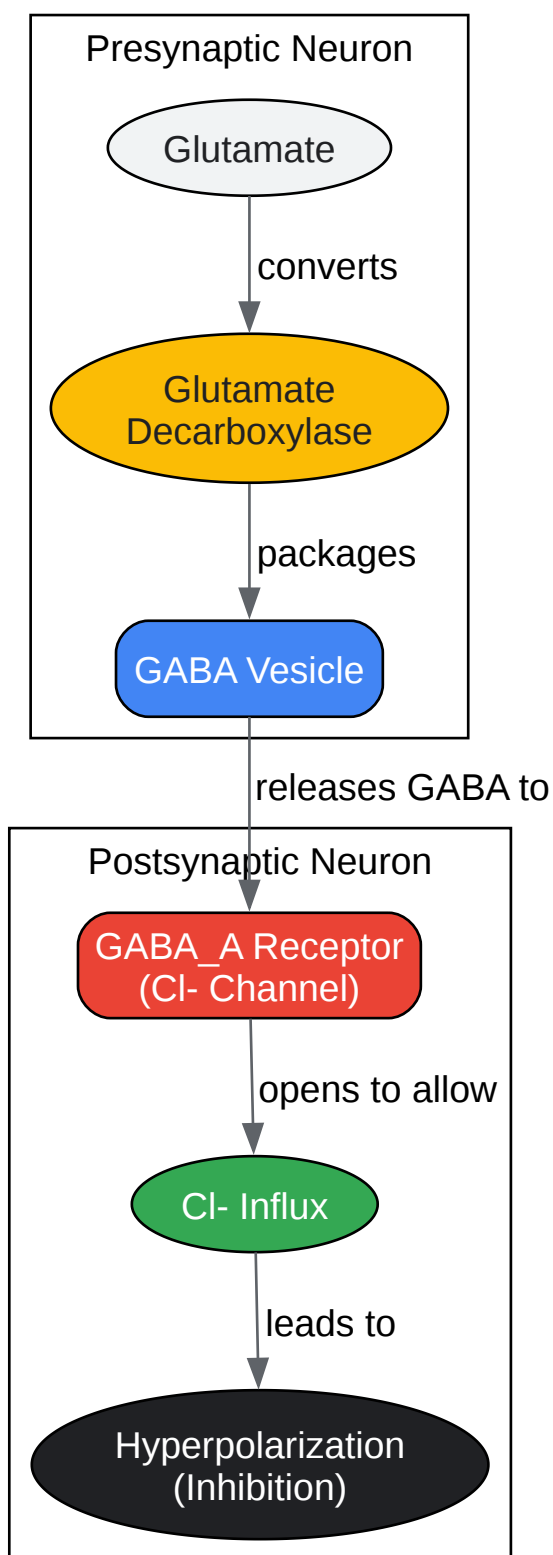
Experimental Workflow for DPNI-GABA Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a **DPNI-GABA** stock solution.

Simplified GABAergic Signaling Pathway



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. DPNI-caged-GABA | CAS:927866-58-8 | activates GABAA receptor | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. researchgate.net [researchgate.net]
- 3. apexbt.com [apexbt.com]
- To cite this document: BenchChem. [DPNI-GABA solubility and preparation of stock solutions]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15621053/docs#dpni-gaba-solubility-and-preparation-of-stock-solutions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)